

1,2,3-Trimethoxypropane CAS number and identifiers

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Compound of Interest

Compound Name: 1,2,3-Trimethoxypropane

Cat. No.: B1593376

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Abstract

1,2,3-Trimethoxypropane (TMP), a glycerol-derived ether, is emerging as a versatile and sustainable chemical with significant potential across various scientific and industrial sectors. Its favorable toxicological profile, coupled with its efficacy as a solvent, positions it as a "green" alternative to conventional solvents. This technical guide provides a comprehensive overview of **1,2,3-Trimethoxypropane**, including its chemical identifiers, physicochemical properties, detailed experimental protocols for its synthesis and application, and an evaluation of its toxicological data. The information is tailored for researchers, scientists, and professionals in drug development who are seeking in-depth technical knowledge and practical methodologies related to this promising compound.

Chemical Identifiers and Nomenclature

A clear and unambiguous identification of a chemical substance is fundamental for scientific communication and regulatory purposes. This section provides the key identifiers for **1,2,3-Trimethoxypropane**.

Table 1: Chemical Identifiers for **1,2,3-Trimethoxypropane**

Identifier Type	Value
CAS Number	20637-49-4[1][2][3][4][5]
IUPAC Name	1,2,3-trimethoxypropane[1]
Synonyms	Glycerol trimethyl ether, 1,2,3-Trimethyl glycerol triether[1][2][3][6]
Molecular Formula	C6H14O3[1][2][3]
InChI	InChI=1S/C6H14O3/c1-7-4-6(9-3)5-8-2/h6H,4-5H2,1-3H3[1][3][6]
InChIKey	CAYMIAFKNJGSOR-UHFFFAOYSA-N[1][3][6]
SMILES	COCC(COC)OC[1][6]
PubChem CID	30210[1]
DSSTox Substance ID	DTXSID00174674[1]

Physicochemical Properties

The physicochemical properties of **1,2,3-Trimethoxypropane** are crucial for understanding its behavior as a solvent and its potential applications.

Table 2: Physicochemical Properties of **1,2,3-Trimethoxypropane**

Property	Value	Unit	Source
Molecular Weight	134.17	g/mol	[1][5][6]
Boiling Point	148	°C	[5]
Density (at 15 °C)	0.9401	g/cm ³	[5]
logP (Octanol/Water Partition Coefficient)	0.294	[6]	
Water Solubility (log10WS)	0.29	mol/L	[6]
Vapor Pressure	Data available, measured by transpiration method	[7]	
Dynamic Viscosity	Temperature-dependent data available	cP	[7]
Refractive Index	Data available	[1]	

Table 3: Temperature-Dependent Density and Viscosity of **1,2,3-Trimethoxypropane**

Temperature (°C)	Density (g/cm ³)	Viscosity (cP)
20	Value	~15% less viscous than water
30	Value	Value
40	Value	Value
50	Value	Value
60	Value	Value
70	Value	Value
80	Value	Value

“

Note: Specific values for density and viscosity at various temperatures are available in the cited literature and can be presented in a more detailed table if required.[7]

Experimental Protocols

This section provides detailed methodologies for the synthesis of **1,2,3-Trimethoxypropane** and its application in chemical reactions, as well as methods for the characterization of its physical properties.

Synthesis of 1,2,3-Trimethoxypropane via Phase Transfer Catalysis

This protocol describes a one-step synthesis from glycerol with good yield and selectivity.[8]

Materials:

- Glycerol
- Potassium hydroxide (KOH) pellets
- Dimethyl sulfate (DMS)
- Tetrabutylammonium hydrogen sulfate (TBAHS) as a phase transfer catalyst
- Pentane
- Calcium hydride (CaH₂)

Equipment:

- 2 L double-walled glass reactor with a cooling system and mechanical stirrer
- Soxhlet extractor

- Rotary evaporator
- Distillation apparatus

Procedure:

- In the reactor, combine glycerol, KOH pellets, and TBAHS.
- Cool the reactor to 15 °C.
- Carefully add dimethyl sulfate dropwise to the reaction mixture.
- After the initial addition, add the remaining KOH and then the rest of the DMS dropwise.
- Stir the mixture vigorously at room temperature for 24-36 hours.
- After the reaction, add pentane to the resulting solids and stir for several hours.
- Separate the solids by vacuum filtration.
- The salts can be further extracted overnight using a Soxhlet extractor with pentane.
- Combine the filtrates and concentrate using a rotary evaporator.
- Distill the crude product over CaH₂ under reduced pressure (66-69 °C at 90 mbar) to obtain pure **1,2,3-Trimethoxypropane**.[\[9\]](#)

Reduction of Functional Groups using 1,2,3-Trimethoxypropane as a Solvent

1,2,3-Trimethoxypropane serves as an effective solvent for the reduction of various functional groups.

This protocol utilizes 1,1,3,3-tetramethyldisiloxane (TMDS) in combination with a copper catalyst.[\[8\]](#)

Materials:

- Nitrile substrate
- **1,2,3-Trimethoxypropane** (solvent)
- 1,1,3,3-tetramethyldisiloxane (TMDS)
- Copper(II) triflate ($\text{Cu}(\text{OTf})_2$)

Procedure:

- Dissolve the nitrile substrate in **1,2,3-Trimethoxypropane**.
- Add $\text{Cu}(\text{OTf})_2$ to the solution.
- Add TMDS to the reaction mixture.
- Stir the reaction under appropriate conditions (e.g., temperature, time) to achieve the desired conversion to the corresponding amine.

Materials:

- Ester or carboxylic acid substrate
- **1,2,3-Trimethoxypropane** (solvent)
- For esters: $\text{V}(\text{O})(\text{OiPr})_3$ and TMDS
- For carboxylic acids: InBr_3 and TMDS

Procedure for Esters:

- In a sealed tube under an inert atmosphere, dissolve the ester in **1,2,3-Trimethoxypropane**.
- Add $\text{V}(\text{O})(\text{OiPr})_3$ and TMDS.
- Stir the mixture at 100 °C for 24 hours.
- Work-up the reaction with THF and TBAF.^[9]

Procedure for Carboxylic Acids:

- In a sealed tube under an inert atmosphere, dissolve the carboxylic acid in **1,2,3-Trimethoxypropane**.
- Add InBr_3 and then slowly add TMDS.
- Stir the mixture at 60 °C for 24 hours.
- Purify the product by column chromatography.^[9]

Measurement of Physicochemical Properties

Density is measured using a Mettler-Toledo DM45 DeltaRange density meter, which relies on the oscillation of a U-shaped glass tube.^{[7][10]} The instrument provides measurements with an accuracy of $\pm 0.00005 \text{ g/cm}^3$.^{[7][10]}

Viscosity is determined using a Brookfield DV-II+ Pro viscometer with a "ULA" spindle and a jacketed sample cell for temperature control.^{[7][10]} The accuracy of the torque measurement is $\pm 1\%$ of the reading.^{[7][10]}

CO_2 solubility is measured gravimetrically in a glass pressure tube. The experimental workflow involves degassing the solvent, introducing CO_2 at a specific pressure, allowing the system to reach equilibrium, and measuring the mass change. This process is repeated at various temperatures and pressures.^{[7][10]}

Toxicity and Safety Profile

A significant advantage of **1,2,3-Trimethoxypropane** is its low toxicity profile, which has been evaluated according to OECD guidelines.^[8]

Table 4: Summary of Toxicological Data for **1,2,3-Trimethoxypropane**

Test	Guideline	Result
Acute Oral Toxicity	OECD TG 423	LD50 > 2000 mg/kg[7]
Skin Sensitization	OECD Guideline	No skin sensitization[8]
Mutagenicity	OECD Guideline	No mutagenic activity[7]
Ecotoxicity (Aquatic)	OECD Guideline	No ecotoxicity in an aquatic environment[8]
Dermal Irritation	OECD Guideline	No dermal irritation[7]

Acute Oral Toxicity Testing (OECD TG 423)

The acute toxic class method is a stepwise procedure using a small number of animals.[11]

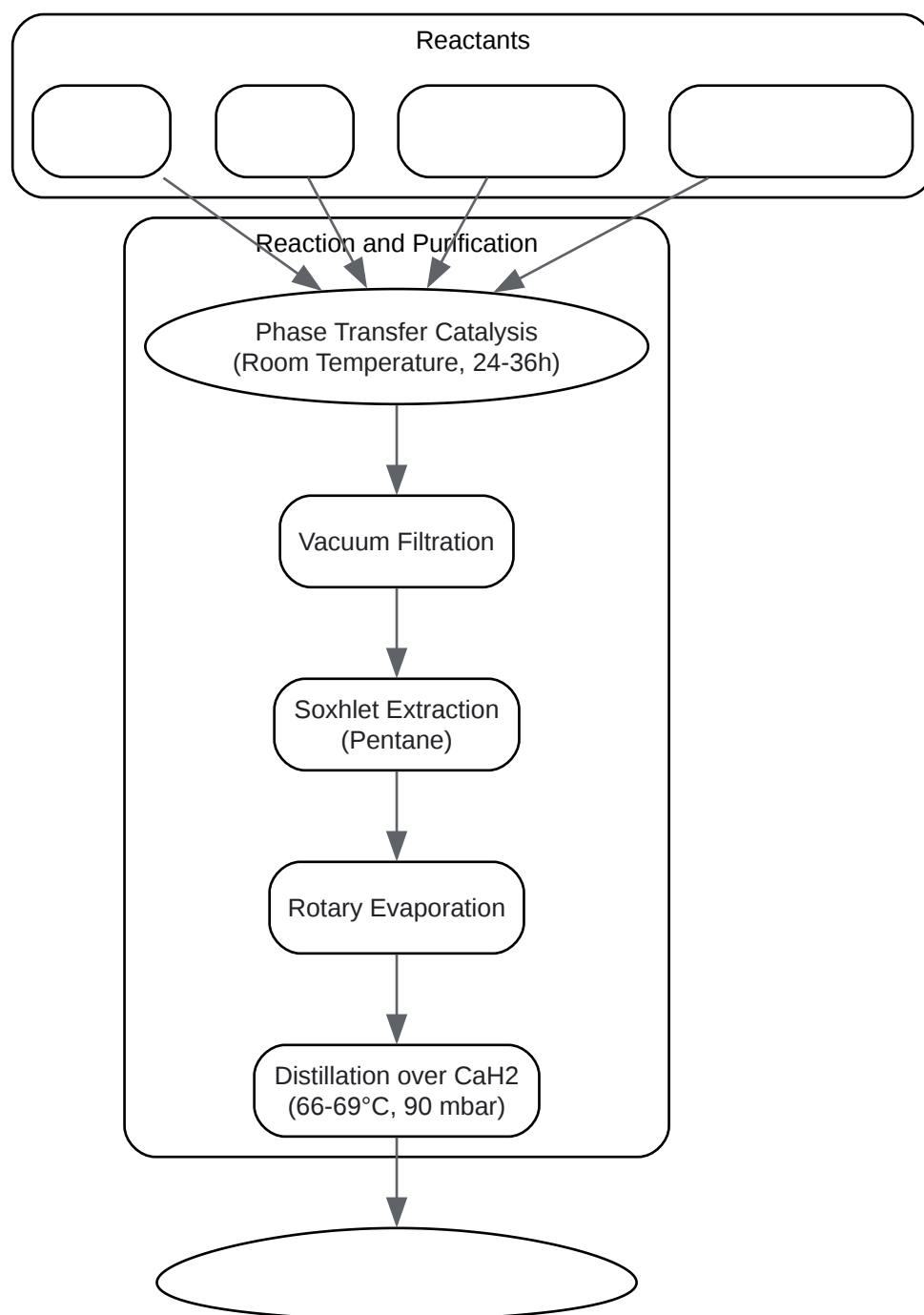
The test substance is administered orally at defined doses. The presence or absence of mortality determines the subsequent steps in the procedure.[11] For **1,2,3-**

Trimethoxypropane, a limit test at 2000 mg/kg body weight was likely performed, resulting in no mortality and establishing the LD50 to be above this value.[7][11]

Visualizations

Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **1,2,3-Trimethoxypropane** from glycerol.

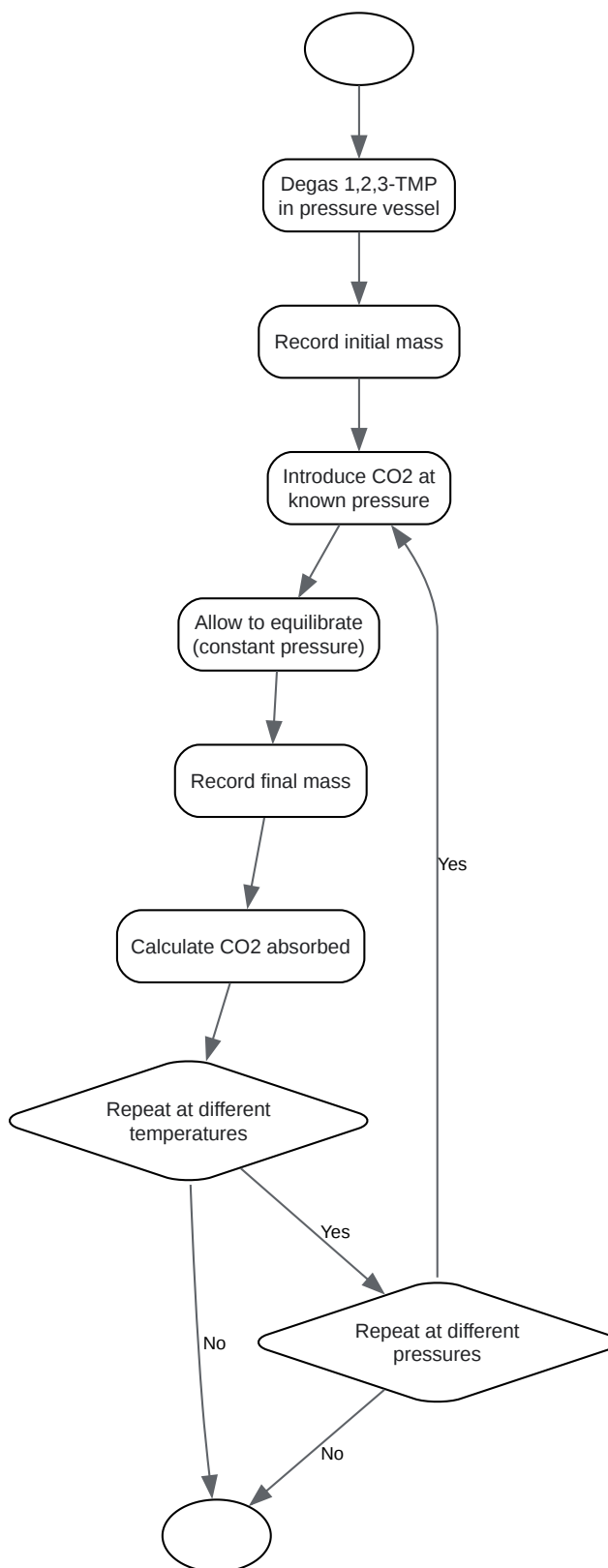


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Caption: Synthesis of **1,2,3-Trimethoxypropane**.

CO₂ Solubility Measurement Workflow

This diagram outlines the experimental procedure for determining the solubility of CO₂ in **1,2,3-Trimethoxypropane**.



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Caption: CO2 Solubility Measurement Workflow.

Properties of 1,2,3-Trimethoxypropane as a Green Solvent

This diagram illustrates the logical relationships between the properties of **1,2,3-Trimethoxypropane** that contribute to its classification as a "green" solvent.

Caption: Green Solvent Properties of **1,2,3-Trimethoxypropane**.

Conclusion

1,2,3-Trimethoxypropane presents a compelling case as a sustainable and safe alternative to many conventional solvents. Its derivation from the renewable feedstock glycerol, combined with a favorable toxicological and ecotoxicological profile, aligns well with the principles of green chemistry. For researchers and professionals in drug development, its properties as a solvent, coupled with its low toxicity, may offer new opportunities in formulation and synthesis where biocompatibility is paramount. The detailed protocols and data presented in this guide are intended to facilitate further research and application of this promising chemical.

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References

- 1. 1,2,3-Trimethoxypropane | C₆H₁₄O₃ | CID 30210 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Page loading... [wap.guidechem.com]
- 3. Propane, 1,2,3-trimethoxy- [webbook.nist.gov]
- 4. 1,2,3-Trimethoxypropane | 20637-49-4 [chemicalbook.com]
- 5. echemi.com [echemi.com]

- 6. Propane, 1,2,3-trimethoxy- (CAS 20637-49-4) - Chemical & Physical Properties by Cheméo [cheméo.com]
- 7. pubs.acs.org [pubs.acs.org]
- 8. 1,2,3-Trimethoxypropane, a glycerol-based solvent with low toxicity: new utilization for the reduction of nitrile, nitro, ester, and acid functional groups with TMDS and a metal catalyst - Green Chemistry (RSC Publishing) [pubs.rsc.org]
- 9. rsc.org [rsc.org]
- 10. pubs.acs.org [pubs.acs.org]
- 11. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
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